

# Ethyl 3-ethoxypropionate chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 3-ethoxypropionate

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## Ethyl 3-ethoxypropionate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Ethyl 3-ethoxypropionate** (EEP), a slow-evaporating ether-ester solvent, is a colorless liquid with a mild, ester-like odor.[1] Possessing a unique combination of desirable properties including a slow evaporation rate, good resistance to solvent popping in baking applications, low surface tension, and high electrical resistance, EEP is a versatile compound with significant applications across various industries.[2] It is particularly valued in the coatings, inks, and electronics industries for its excellent solvency for a wide range of polymers.[3] This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, synthesis, and applications of **Ethyl 3-ethoxypropionate**. It includes detailed tables of its properties, generalized experimental protocols for its synthesis and analysis, and diagrams illustrating its synthesis and metabolic pathways.

### Chemical Structure and Identification

**Ethyl 3-ethoxypropionate** is an organic compound that contains both an ether and an ester functional group.[4] Its linear structure and the propionyl group in the center of the molecule contribute to its unique solvent characteristics.[5]

Identifier	Value
IUPAC Name	ethyl 3-ethoxypropanoate[6]
Synonyms	EEP, Ethyl beta-ethoxypropionate, 3-Ethoxypropionic acid ethyl ester[4]
CAS Number	763-69-9[3]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub> [3]
Molecular Weight	146.18 g/mol [3]
SMILES	CCOCCC(=O)OCC[6]
InChI	InChI=1S/C7H14O3/c1-3-9-6-5-7(8)10-4-2/h3-6H2,1-2H3[6]

## Physicochemical Properties

EEP is a stable liquid under recommended storage conditions.[7] It is a flammable liquid and vapor, and may form explosive peroxides upon exposure to air, particularly on long-term storage.[7][8]

### Table 2.1: Physical Properties

Property	Value	Reference(s)
Appearance	Colorless, water-white liquid	[8][9]
Odor	Mild, ester-like	[9]
Boiling Point	165-172 °C (329-342 °F)	[3][4]
Melting Point	-75 °C (-103 °F)	[10]
Flash Point	59 °C (138.2 °F) (Closed Cup)	[8][10]
Density	0.948 - 0.952 g/cm <sup>3</sup> at 25 °C	[3]
Vapor Pressure	1.5 mmHg at 20 °C	
Vapor Density	Heavier than air	[8]
Solubility in Water	Limited; 1.6 g/100 mL at 20 °C	[10]
Solubility in Organic Solvents	Soluble in most hydrocarbon solvents	
Refractive Index	1.4050 - 1.4080 at 20 °C	[3]
Viscosity	1.20 mPa·s at 25 °C	[8]
Surface Tension	Low	[2]
Electrical Resistance	High	[2]
Autoignition Temperature	377 °C (711 °F)	[8]

**Table 2.2: Chemical and Toxicological Properties**

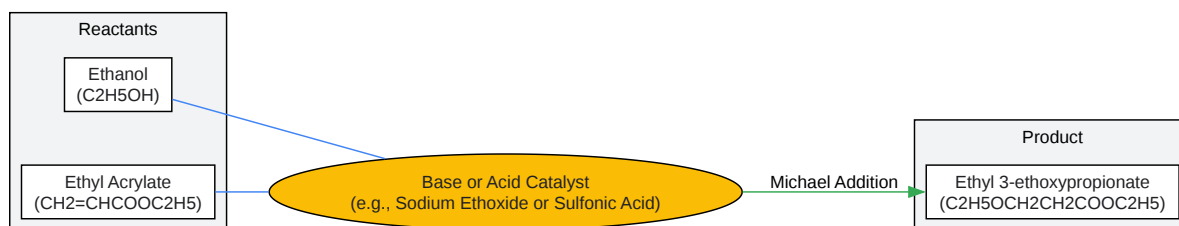
Property	Value	Reference(s)
Chemical Stability	Stable under normal conditions. May form peroxides.	[7]
Incompatibilities	Strong oxidizing agents, strong bases.	[7][10]
Hazardous Decomposition	Carbon monoxide and carbon dioxide upon combustion.	[8]
Acute Oral Toxicity (LD50, Rat)	4,309 - 5,000 mg/kg	[7]
Acute Dermal Toxicity (LD50, Rabbit)	4,080 - 10,000 mg/kg	[7]
Aquatic Toxicity (LC50, Fish, 96h)	60.9 mg/L	[7]
Biodegradability	Readily biodegradable	[5]

## Experimental Protocols

Disclaimer: The following are generalized experimental protocols and should be adapted and optimized based on specific laboratory conditions and safety guidelines.

## Synthesis of Ethyl 3-ethoxypropionate

**Ethyl 3-ethoxypropionate** is typically synthesized via a Michael addition reaction of ethanol to ethyl acrylate.[3] This reaction can be catalyzed by either a base or a strong acid.[3][11]



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### Synthesis of **Ethyl 3-ethoxypropionate**.

#### Methodology (Base-Catalyzed):

- **Reaction Setup:** To a stirred reactor, add absolute ethanol and ethyl acrylate. The molar ratio of ethanol to ethyl acrylate is typically kept high to favor product formation.[2] An anion exchange resin or a solution of sodium ethoxide in ethanol can be used as the catalyst.[2]
- **Reaction Conditions:** The reaction is typically carried out at a controlled temperature, for example, between 10-50 °C.[2] The reaction time can vary from a few hours to several hours, depending on the catalyst and temperature.[3]
- **Monitoring:** The progress of the reaction can be monitored by gas chromatography (GC) to determine the consumption of ethyl acrylate.
- **Workup:** Once the reaction is complete, the catalyst is removed. If a solid resin is used, it can be filtered off.[3] If a soluble base is used, it is neutralized with an acid (e.g., sulfuric acid). [11]
- **Purification:** The crude product is then purified by fractional distillation under reduced pressure.[10] Unreacted ethanol and ethyl acrylate are distilled off first, followed by the collection of the pure **Ethyl 3-ethoxypropionate** fraction.[10]

## Analytical Methods

#### Gas Chromatography (GC) for Purity Analysis:

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or HP-5).
- Carrier Gas: Helium or Nitrogen.
- Temperature Program: An initial temperature of 50-70°C, held for a few minutes, followed by a ramp up to 200-250°C.
- Injection: A small volume (e.g., 1  $\mu$ L) of a diluted sample in a suitable solvent (e.g., ethanol or acetone).
- Data Analysis: The purity is determined by the area percentage of the **Ethyl 3-ethoxypropionate** peak relative to the total area of all peaks.

#### Nuclear Magnetic Resonance (NMR) Spectroscopy:

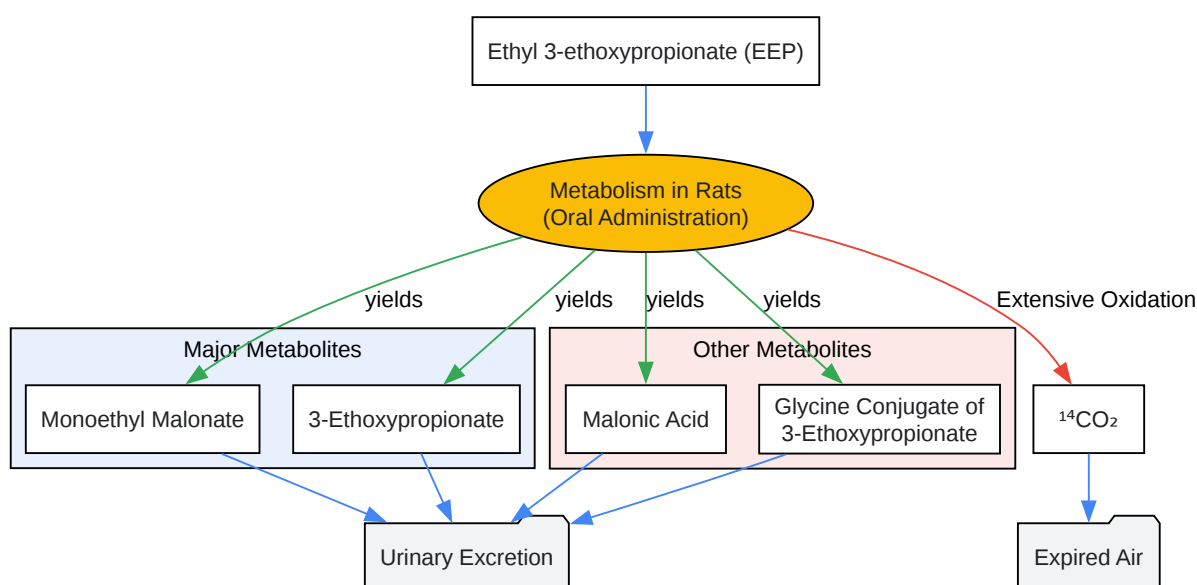
- Sample Preparation: Dissolve 5-25 mg of the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in a 5 mm NMR tube.[\[1\]](#)[\[12\]](#) Add a small amount of an internal standard such as tetramethylsilane (TMS) for chemical shift referencing.[\[13\]](#)
- $^1\text{H}$  NMR: Acquire the proton NMR spectrum. The spectrum will show characteristic signals for the two ethyl groups and the two methylene groups of the propionate backbone.
- $^{13}\text{C}$  NMR: Acquire the carbon-13 NMR spectrum. This will show distinct signals for each of the seven carbon atoms in the molecule.

#### Infrared (IR) Spectroscopy:

- Sample Preparation: A small drop of the neat liquid sample can be placed between two salt plates (e.g., NaCl or KBr) to create a thin film.[\[14\]](#)
- Analysis: Acquire the IR spectrum. Look for characteristic absorption bands, including a strong C=O stretch for the ester group (around  $1735\text{ cm}^{-1}$ ) and C-O stretches for the ether and ester linkages.[\[14\]](#)

## Metabolism

A study on the metabolism of **Ethyl 3-ethoxypropionate** in male Sprague-Dawley rats following oral administration showed that the compound is rapidly absorbed and primarily excreted as metabolites in the urine.[15] The major urinary metabolites identified were monoethyl malonate and 3-ethoxypropionate.[15] Other metabolites included malonic acid and the glycine conjugate of 3-ethoxypropionate.[15] A significant portion of the administered dose was also converted to CO<sub>2</sub>, indicating extensive oxidation of the molecule.[15] Notably, the study found no evidence of alkoxyacetic acid metabolites, which are associated with the toxicity of some ethylene glycol ethers.[15]



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Metabolic pathway of **Ethyl 3-ethoxypropionate** in rats.

## Applications

**Ethyl 3-ethoxypropionate**'s favorable properties make it a valuable solvent in numerous applications.

- **Coatings and Paints:** It is extensively used as a high-performance solvent in automotive, aerospace, and industrial coatings. Its slow evaporation rate allows for excellent flow and leveling, contributing to a high-gloss, durable finish. It is an effective solvent for a wide variety of resins, including acrylics, epoxies, alkyds, and polyurethanes.
- **Printing Inks:** In the printing industry, EEP helps to control drying times and improve print quality and color uniformity.
- **Industrial Cleaners:** It is used in industrial cleaning and degreasing agents for the effective removal of oils and greases from surfaces.
- **Electronics:** In the electronics industry, it is used as a solvent for photoresists and in cleaning applications for electronic components.[\[3\]](#)
- **Chemical Synthesis:** EEP can serve as a reaction solvent or as an intermediate in the production of other specialty chemicals.

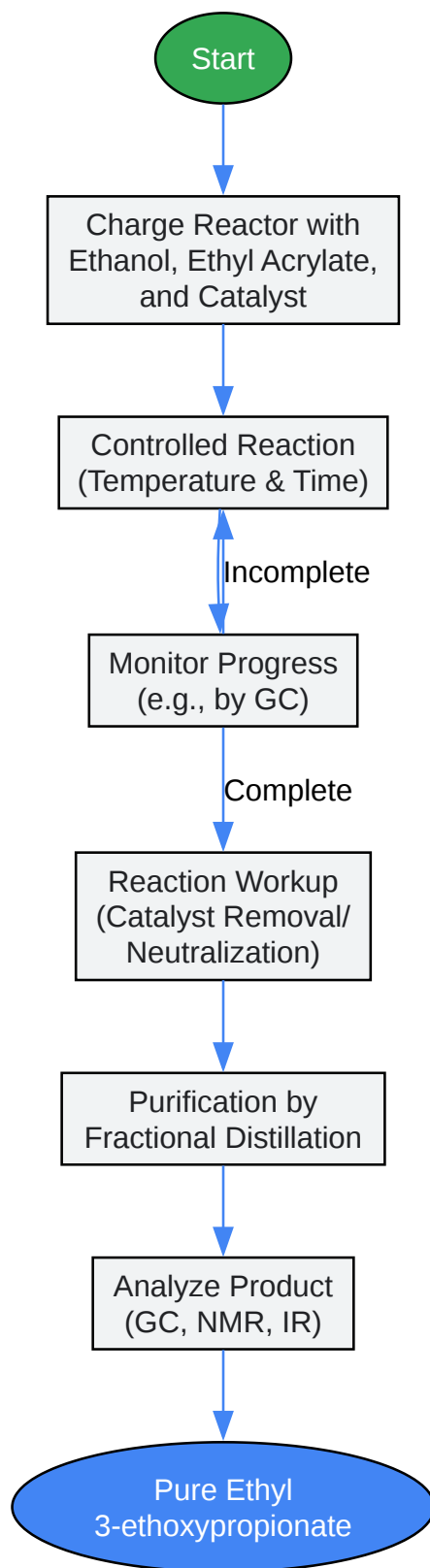
## Safety and Handling

**Ethyl 3-ethoxypropionate** is considered to have moderate hazards.

- **Health Hazards:** Inhalation of high concentrations of vapor can cause respiratory tract irritation, headaches, dizziness, and nausea.[\[9\]](#) Prolonged or repeated skin contact may lead to dryness, irritation, or dermatitis. Eye contact can cause redness and discomfort.
- **Fire Hazards:** EEP is a flammable liquid.[\[8\]](#) Its vapors can form explosive mixtures with air.[\[9\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#) Use explosion-proof electrical and ventilating equipment.[\[10\]](#)
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses or goggles, and appropriate clothing to prevent skin contact.[\[10\]](#) In areas with high vapor concentrations, use respiratory protection.[\[9\]](#)
- **Storage:** Store in a cool, dry, well-ventilated place in tightly closed containers, away from direct sunlight and ignition sources.[\[7\]](#)



- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.



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Generalized experimental workflow for EEP synthesis.

## Conclusion

**Ethyl 3-ethoxypropionate** is a high-performance, versatile solvent with a favorable balance of properties, including strong solvency, a slow evaporation rate, and a relatively good safety profile. Its wide range of applications, particularly in the coatings and electronics industries, underscores its industrial importance. Understanding its chemical properties, synthesis, and metabolic pathways is crucial for its safe and effective use in research and development.

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- To cite this document: BenchChem. [Ethyl 3-ethoxypropionate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042834#ethyl-3-ethoxypropionate-chemical-structure-and-properties]

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